

# protocol for Triflusulfuron-methyl stock solution preparation

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## Compound of Interest

Compound Name: *Triflusulfuron-methyl*

Cat. No.: *B1682544*

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An In-depth Technical Guide to the Preparation of **Triflusulfuron-methyl** Stock Solutions

## Introduction

**Triflusulfuron-methyl** is a selective, post-emergence sulfonylurea herbicide used for the control of broadleaf weeds.<sup>[1]</sup> Its mechanism of action involves the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.<sup>[1]</sup> Accurate and consistent preparation of stock solutions is a fundamental prerequisite for reliable and reproducible experimental results in toxicological, environmental, and drug development studies.

This guide provides a comprehensive protocol for the preparation of **Triflusulfuron-methyl** stock solutions, tailored for researchers and scientific professionals. It includes detailed solubility data, a step-by-step experimental workflow, and essential safety information.

## Physicochemical Properties and Solubility Data

A thorough understanding of the physicochemical properties of **Triflusulfuron-methyl** is essential for selecting the appropriate solvent and ensuring solution stability. The key quantitative data are summarized in the table below.

Property	Value	Source(s)
CAS Number	126535-15-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>17</sub> H <sub>19</sub> F <sub>3</sub> N <sub>6</sub> O <sub>6</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	492.43 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	160-163 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
pKa	4.4	<a href="#">[2]</a> <a href="#">[3]</a>
Water Solubility (25°C)	pH-dependent:	
1 mg/L (pH 3)		<a href="#">[2]</a> <a href="#">[3]</a>
3 mg/L (pH 5)		<a href="#">[2]</a> <a href="#">[3]</a>
110 mg/L (pH 7)		<a href="#">[2]</a> <a href="#">[3]</a>
11,000 mg/L (pH 9)		<a href="#">[2]</a> <a href="#">[3]</a>
Organic Solvent Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Acetonitrile.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Stock Solution Storage	Solid: Dry, dark, -20°C for long-term. <a href="#">[5]</a> In Acetonitrile: Freeze (< -10°C). <a href="#">[7]</a> In DMSO: -20°C for 1 month, -80°C for 6 months (based on similar compounds). <a href="#">[9]</a>	

## Experimental Protocol: Preparation of a 10 mM Stock Solution in Acetonitrile

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions in experimental assays. Acetonitrile is chosen as the solvent due to its use in commercially available certified reference standards.[\[6\]](#)[\[7\]](#)[\[8\]](#)

### 3.1 Materials and Equipment

- **Triflusulfuron-methyl** (solid, purity >98%)[[10](#)]
- Acetonitrile (HPLC grade or higher)[[8](#)]
- Analytical balance (readable to 0.1 mg)
- Glass volumetric flasks (e.g., 10 mL, 25 mL)
- Spatula
- Weighing paper or boat
- Glass pipettes or micropipettes
- Vortex mixer
- Sonicator bath
- Amber glass vials for storage
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat[[4](#)]

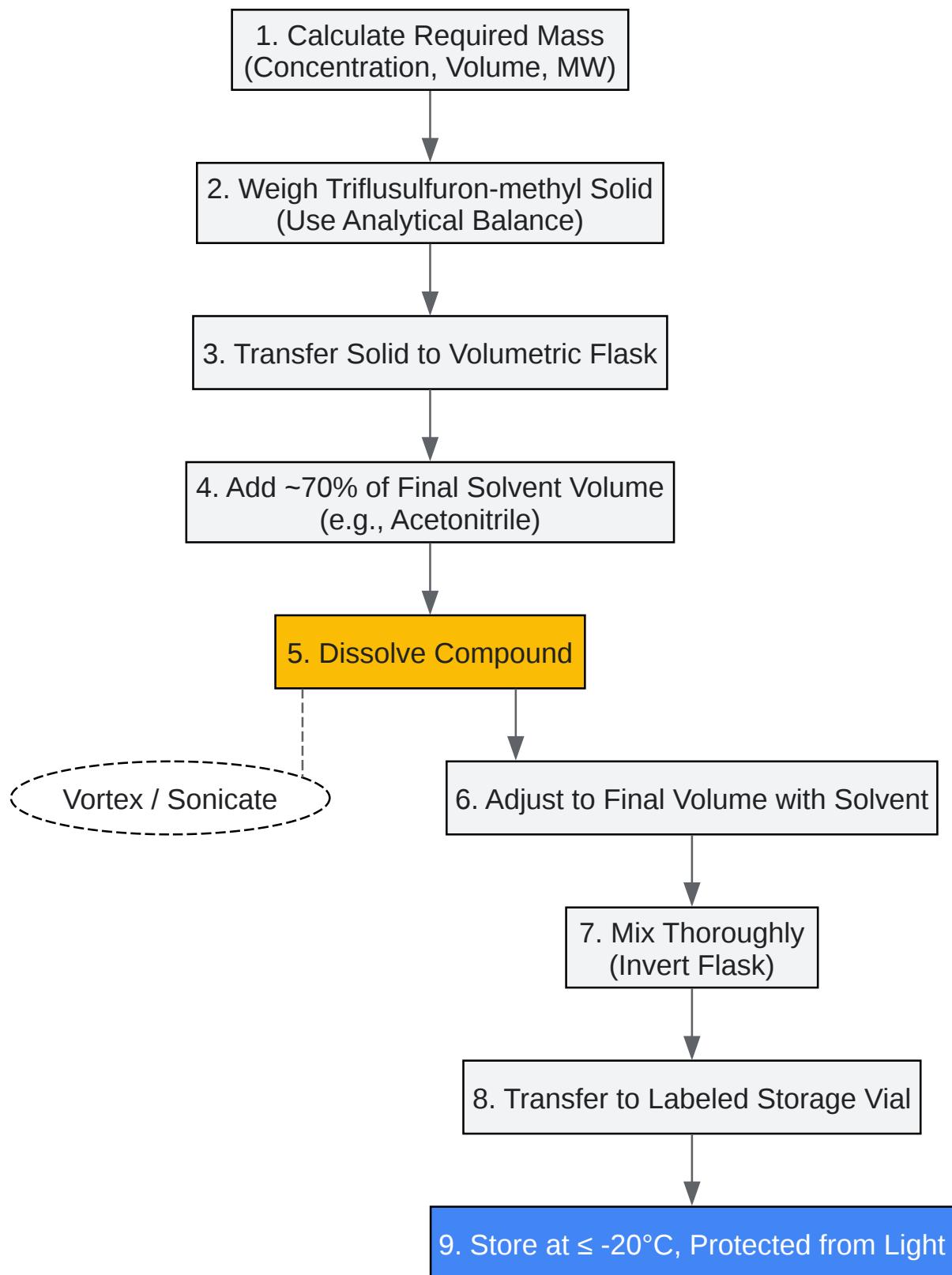
### 3.2 Procedure

- Calculate the Required Mass:
  - To prepare 10 mL of a 10 mM stock solution, first calculate the required mass of **Triflusulfuron-methyl**.
  - Formula: Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight ( g/mol ) x 1000 (mg/g)
  - Calculation: Mass (mg) = 0.010 mol/L x 0.010 L x 492.43 g/mol x 1000 mg/g = 4.92 mg
  - Note: Adjust the initial mass based on the purity of the solid compound.
- Weighing the Compound:
  - Tare the analytical balance with a clean weighing boat.

- Carefully weigh out approximately 4.92 mg of **Triflusulfuron-methyl** solid. Record the exact mass.
- Dissolution:
  - Transfer the weighed solid into a 10 mL glass volumetric flask.
  - Add approximately 5-7 mL of acetonitrile to the flask.
  - Cap the flask and vortex the mixture for 30-60 seconds to facilitate dissolution.
  - If the solid does not fully dissolve, place the flask in a sonicator bath for 5-10 minutes.[[7](#)][[11](#)]
- Final Volume Adjustment:
  - Once the solid is completely dissolved, add acetonitrile to the flask until the bottom of the meniscus aligns with the 10 mL calibration mark.
  - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
  - Transfer the stock solution into an amber glass vial to protect it from light.
  - Label the vial clearly with the compound name, concentration, solvent, preparation date, and your initials.
  - Store the stock solution at -20°C or colder for long-term stability.[[5](#)][[7](#)]

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the protocol for preparing a **Triflusulfuron-methyl** stock solution.



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Caption: Workflow for **Triflusulfuron-methyl** Stock Solution Preparation.

# Stability and Safety Considerations

## 5.1 Solution Stability

- pH: The stability of **Triflusulfuron-methyl** in aqueous solutions is highly pH-dependent. It degrades rapidly in acidic conditions (pH < 5) and is more stable in neutral to basic conditions.[2][12][13] For aqueous working solutions, maintaining a pH between 6.0 and 8.0 is recommended for optimal stability.[14]
- Storage: Organic stock solutions should be stored frozen (-20°C or below) and protected from light to minimize degradation.[5][7] Avoid repeated freeze-thaw cycles.

## 5.2 Safety Precautions

- Hazard Profile: **Triflusulfuron-methyl** may be harmful if swallowed or inhaled and can cause respiratory tract irritation.[4][8][15] It is also suspected of causing cancer.[15][16]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses when handling the solid compound and its solutions.[4]
- Handling: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Disposal: Dispose of waste and unused solutions in accordance with local, regional, and national environmental regulations. Avoid release into the environment.[4]

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# References

- 1. Triflusulfuron-methyl | C17H19F3N6O6S | CID 92434 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. Triflusulfuron-methyl | 126535-15-7 [chemicalbook.com]
- 3. Triflusulfuron-methyl [drugfuture.com]
- 4. hpc-standards.com [hpc-standards.com]
- 5. medkoo.com [medkoo.com]
- 6. achemtek.com [achemtek.com]
- 7. accustandard.com [accustandard.com]
- 8. hpc-standards.com [hpc-standards.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. 126535-15-7 Triflusulfuron-methyl AKSci P033 [aksci.com]
- 11. cipac.org [cipac.org]
- 12. Triflusulfuron-methyl dissipation in water and soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. assets.greenbook.net [assets.greenbook.net]
- 15. Triflusulfuron-methyl (Ref: DPX 66037) [sitem.herts.ac.uk]
- 16. Triflusulfuron-methyl (Ref: DPX 66037) [sitem.herts.ac.uk]
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